

Personal protective equipment for handling 3-(Trifluoromethyl)benzenepropanal

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Compound of Interest

Compound Name: 3-(Trifluoromethyl)benzenepropanal

Cat. No.: B024422

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A Comprehensive Guide to Handling 3-(Trifluoromethyl)benzenepropanal

This guide provides essential safety and logistical information for the handling and disposal of **3-(Trifluoromethyl)benzenepropanal** (CAS No: 21172-41-8), tailored for researchers, scientists, and drug development professionals. Following these procedures is critical to ensure laboratory safety and proper chemical management.

Chemical and Physical Properties

A summary of the key physical and chemical properties is provided below. Understanding these properties is the first step in safe handling.

Property	Value
Molecular Formula	C10H9F3O
Molecular Weight	202.17 g/mol [1]
Appearance	Light orange liquid[2]
Odor	Pungent[2]
Boiling Point	83 - 86 °C @ 30 mmHg[2]
Flash Point	68 °C / 154.4 °F[2]
Specific Gravity	1.300[2]

Hazard Identification and GHS Classification

This chemical is classified as hazardous. The following table summarizes its GHS classifications and associated hazard statements.

GHS Classification	Hazard Statement	Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[1] [3]	GHS07
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled[1]	GHS07
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation[1] [3]	GHS07
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation[1][3]	GHS07
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	H335: May cause respiratory irritation[3]	GHS07

Operational Plan: Safe Handling and Storage

Adherence to a strict operational plan is mandatory when working with this substance.

Engineering Controls

- Ventilation: Always handle **3-(Trifluoromethyl)benzenepropanal** in a well-ventilated area.[4]
A certified chemical fume hood is required to minimize inhalation of vapors.[5]
- Safety Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2]

Personal Protective Equipment (PPE)

The minimum required PPE for handling this chemical includes:

- Eye and Face Protection: Chemical safety goggles are required.[6] When there is a significant risk of splashing, a face shield must be worn over the safety goggles.[6][7]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves. Disposable nitrile gloves offer good short-term protection.[7] For prolonged contact, consult the glove manufacturer's resistance guide. Always inspect gloves before use and replace them immediately if contaminated or damaged.
 - Lab Coat: A flame-retardant lab coat or chemical-resistant apron must be worn.[6] Ensure it is buttoned and fits properly to cover as much skin as possible.[7]
- Clothing: Wear long pants and closed-toe, closed-heel shoes to protect your skin.[7]

Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is worn and engineering controls are functioning correctly. Review the Safety Data Sheet (SDS).
- Dispensing: Avoid all personal contact, including inhalation.[8] Open and handle the container with care.[4] Keep the container tightly closed when not in use.[4][9]
- Hygiene: Do not eat, drink, or smoke in the laboratory or when handling the chemical.[4][8]
Wash hands thoroughly with soap and water after handling and before leaving the work area.
[3][4] Contaminated clothing should be removed and laundered before reuse.[10]

Storage

- Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[3][4][9]
- For long-term storage, a temperature of -20°C is recommended.[4]
- Store away from incompatible substances such as strong oxidizing agents, reducing agents, and sources of ignition like heat and open flames.[2][4]

Emergency Preparedness Plan

Immediate and appropriate action is crucial in an emergency.

First-Aid Measures

- Inhalation: Immediately move the person to fresh air.[4] If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[10][11]
- Skin Contact: Take off all contaminated clothing immediately.[3] Wash the affected skin with plenty of soap and water for at least 15-20 minutes.[10] If skin irritation occurs, get medical advice.[4]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5][10] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention from an ophthalmologist.[8][10]
- Ingestion: Do NOT induce vomiting.[11] If the person is conscious, give them milk or water to drink.[10] Seek immediate medical attention.[11]

Spill Response

- Minor Spill (in fume hood):
 - Alert others in the area.
 - Wearing appropriate PPE, absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[3][8]

- Collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[8]
- Clean the spill area thoroughly.
- Major Spill (outside fume hood):
 - Evacuate the laboratory immediately and close the doors.[5]
 - Prevent others from entering the contaminated area.
 - Contact your institution's Environmental Health & Safety (EH&S) department or emergency response team for cleanup.[5]

Disposal Plan

Chemical waste must be managed in accordance with federal, state, and local regulations.

Waste Characterization

3-(Trifluoromethyl)benzenepropanal is a halogenated organic compound.[12] It must be segregated from non-halogenated waste streams.

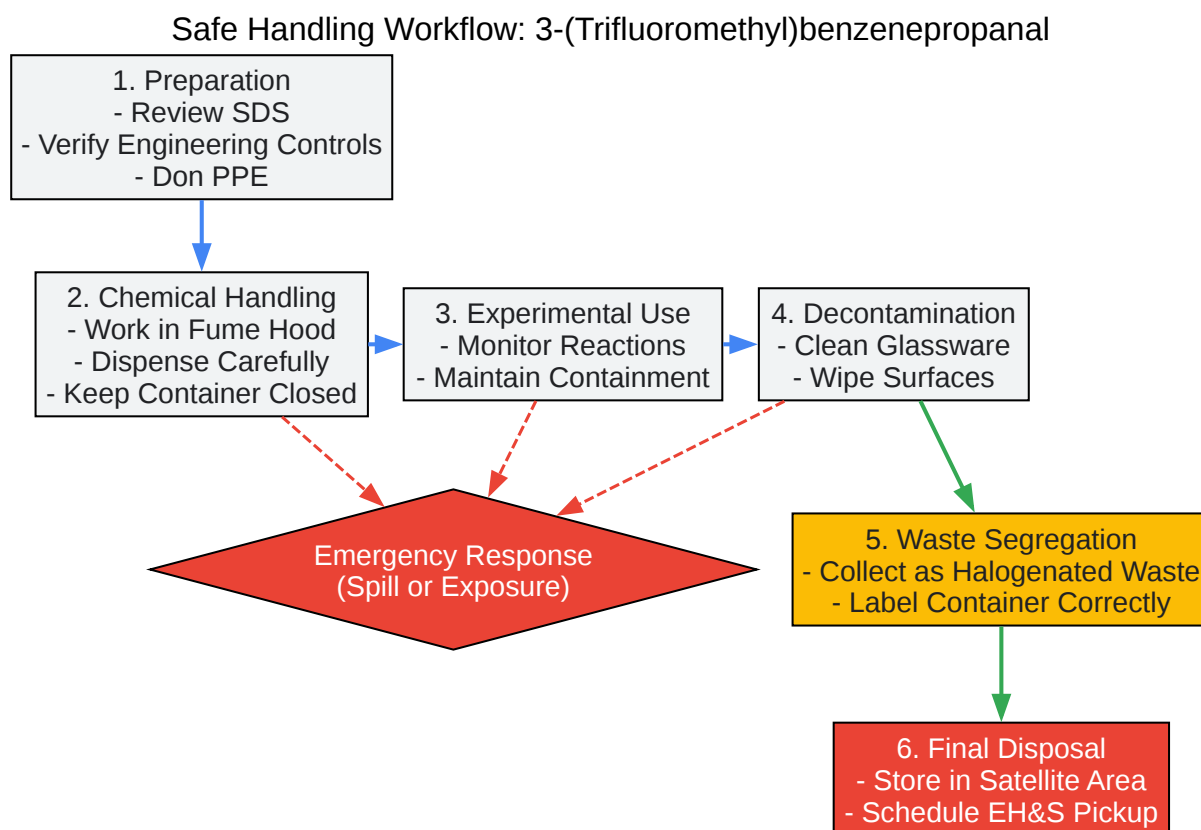
Disposal Procedure

- Collection: Collect all waste containing this chemical, including contaminated absorbents and disposable PPE, in a designated and clearly labeled hazardous waste container.[13] The container must be made of a compatible material (e.g., polyethylene) and kept tightly closed.
[13]
- Labeling: Label the waste container with "Hazardous Waste," the full chemical name "**3-(Trifluoromethyl)benzenepropanal**," and list all components and their approximate concentrations.
- Storage: Store the waste container in a designated satellite accumulation area, away from incompatible materials.

- Disposal: Arrange for pickup and disposal through your institution's hazardous waste management program. Halogenated organic wastes are typically disposed of via high-temperature incineration by a licensed facility.[14]
- Prohibition: Do not pour this chemical or its waste down the drain or mix it with non-hazardous waste.[10][15]

Workflow for Safe Handling

The following diagram illustrates the complete workflow for safely managing **3-(Trifluoromethyl)benzenepropanal** in a laboratory setting.



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Caption: A workflow diagram for handling **3-(Trifluoromethyl)benzenepropanal**.

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